

Beta-Butyrolactone: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *beta-Butyrolactone*

CAS No.: 36536-46-6

Cat. No.: B146191

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CAS Number: 3068-88-0[1][2][3][4]

This technical guide provides an in-depth overview of **beta-butyrolactone**, a versatile chemical intermediate with significant applications in the synthesis of biodegradable polymers and other organic compounds.[1][2] This document is intended for researchers, scientists, and drug development professionals, offering detailed safety information, experimental protocols, and a visual representation of a key synthetic pathway.

Safety and Hazard Information

A thorough understanding of the safety and handling requirements for **beta-butyrolactone** is critical for its use in a research setting. The following tables summarize the key hazard information and physical properties derived from its Safety Data Sheet (SDS).[3]

GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard Statements	H226	Flammable liquid and vapour. [3]
H315		Causes skin irritation.[3]
H319		Causes serious eye irritation. [3]
H351		Suspected of causing cancer. [3]
Precautionary Statements	P201	Obtain special instructions before use.[3]
P210		Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[3]
P280		Wear protective gloves/protective clothing/eye protection/face protection.[3]
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
P308+P313		IF exposed or concerned: Get medical advice/attention.[3]

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₄ H ₆ O ₂ [1][2]
Molecular Weight	86.09 g/mol [1][2]
Appearance	Colorless to light yellow liquid
Boiling Point	71-73 °C at 29 mmHg
Melting Point	-43.5 °C
Flash Point	60 °C (closed cup)[3]
Density	1.056 g/mL at 25 °C
Solubility	Soluble in water, methanol, and acetone.[3]
Refractive Index	n _{20/D} 1.411

Experimental Protocols

Beta-butyrolactone is a key monomer in the synthesis of poly(3-hydroxybutyrate) (PHB), a biodegradable and biocompatible polyester. The following sections detail experimental procedures for both the synthesis of **beta-butyrolactone** and its subsequent polymerization.

Synthesis of Beta-Butyrolactone via Asymmetric Hydrogenation of Diketene

This protocol describes the enantioselective synthesis of (R)- β -butyrolactone from diketene using a ruthenium-BINAP catalyst.

Materials:

- Diketene
- Ruthenium-BINAP catalyst
- Hydrogen gas
- Solvent (e.g., methanol)

Procedure:

- In a high-pressure reactor, dissolve the ruthenium-BINAP catalyst in the chosen solvent.
- Add diketene to the solution.
- Pressurize the reactor with hydrogen gas.
- Maintain the reaction at a specific temperature and pressure (e.g., 50 °C and approximately 14 bar) for a set duration.
- Monitor the reaction progress by techniques such as gas chromatography (GC) or nuclear magnetic resonance (NMR) spectroscopy.
- Upon completion, carefully depressurize the reactor and remove the catalyst by filtration.
- Purify the resulting (R)- β -butyrolactone by distillation under reduced pressure.

Ring-Opening Polymerization of Beta-Butyrolactone to Poly(3-hydroxybutyrate) (PHB)

This protocol outlines the ring-opening polymerization of **beta-butyrolactone** using a zinc-based catalyst to produce PHB.

Materials:

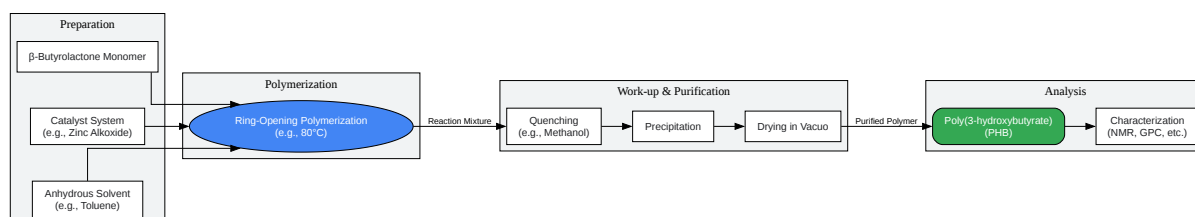
- (R,S)- β -Butyrolactone (racemic)
- Zinc alkoxide initiator (e.g., (BDI-1)ZnOiPr)
- Anhydrous toluene
- Isopropanol (as an activating agent, if required by the catalyst)
- Methanol (for precipitation)
- Chloroform (for dissolution)

Procedure:

- In a glovebox, charge a Schlenk flask with the zinc catalyst and anhydrous toluene.
- If required, add one equivalent of isopropanol as an activating agent.
- Add the desired amount of rac- β -butyrolactone to the flask.
- Heat the reaction mixture to the desired temperature (e.g., 80 °C) and stir.
- Monitor the monomer conversion over time by taking small aliquots and analyzing them via ^1H NMR spectroscopy.
- Once the desired conversion is reached, quench the polymerization by adding wet n-hexane or by precipitating the polymer in methanol.
- Dissolve the polymer in chloroform and re-precipitate in cold methanol to purify.
- Dry the resulting poly(3-hydroxybutyrate) under vacuum.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the synthesis of Poly(3-hydroxybutyrate) from **beta-butyrolactone** via ring-opening polymerization.



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Caption: Workflow for the Ring-Opening Polymerization of β -Butyrolactone.

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